

Safety and handling precautions for 3,5-Dibromoquinoline

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Compound of Interest

Compound Name: 3,5-Dibromoquinoline

Cat. No.: B176877

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An In-Depth Technical Guide to the Safe Handling of **3,5-Dibromoquinoline** for Research and Development Professionals

Section 1: Introduction and Scope

3,5-Dibromoquinoline is a halogenated aromatic heterocyclic compound with the molecular formula C₉H₅Br₂N.[1][2] It serves as a crucial and versatile intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and materials.[1] The two bromine atoms on the quinoline core act as strategic handles for introducing a wide array of functional groups through various palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig couplings.[1] This reactivity allows for the construction of complex molecular architectures and the synthesis of diverse libraries of substituted quinolines, which have shown promise as potent antifungal agents and other therapeutic candidates.[1]

Given its utility and reactivity, professionals in research, chemical development, and manufacturing will inevitably handle **3,5-Dibromoquinoline**. While comprehensive toxicological data for this specific isomer is not widely available, the principles of chemical safety and prudent laboratory practice dictate that it should be handled with a high degree of care.[2][3] This guide provides a detailed framework for the safe handling, storage, and disposal of **3,5-Dibromoquinoline**, grounded in established safety protocols for halogenated aromatic compounds. It is intended to supplement, not replace, the specific Safety Data Sheet (SDS) provided by the manufacturer, which must always be consulted before any work begins.[4]

Section 2: Hazard Identification and Risk Assessment

A thorough risk assessment must be performed before any experiment involving **3,5-Dibromoquinoline**.^[5] This involves understanding its physical properties and potential hazards, which are often inferred from data on structurally similar compounds due to limited specific data.

Physicochemical Properties

Property	Value	Source
CAS Number	101861-59-0	[1] [2] [6]
Molecular Formula	C ₉ H ₅ Br ₂ N	[1] [2] [6]
Molecular Weight	286.95 g/mol	[1] [2] [6]
Appearance	White to off-white solid	[1] [7]
Solubility	Very slightly soluble in water (0.15 g/L at 25 °C)	[2]

GHS Hazard Classification (Inferred)

While specific GHS classification for **3,5-Dibromoquinoline** is not consistently available, the classifications for related bromoquinolines and halogenated aromatics provide a strong basis for a conservative safety approach.^{[7][8][9]} The following hazards should be assumed:

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed. ^[9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^[7] ^[8] ^[9]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. ^[7] ^[8] ^[9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. ^[7] ^[8] ^[9]

Primary Routes of Exposure:

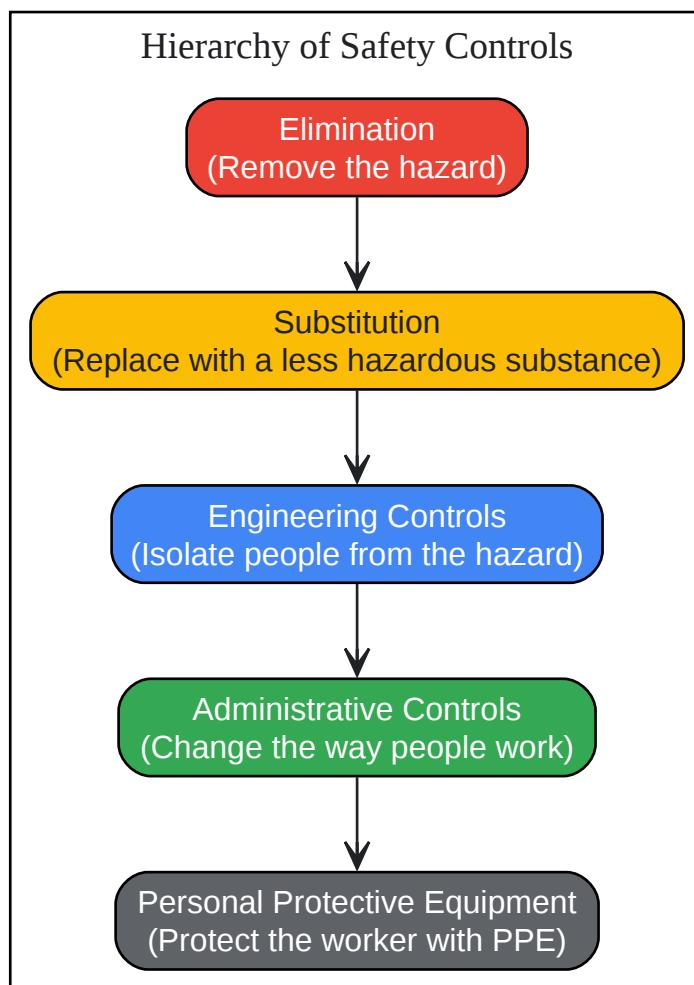
- Inhalation: Dust or aerosols can irritate the respiratory system.[7][8]
- Skin Contact: Can cause skin irritation.[7][8]
- Eye Contact: Poses a risk of serious eye irritation.[7][8]
- Ingestion: Harmful if swallowed.[8]

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety is essential, prioritizing engineering controls to minimize exposure, supplemented by appropriate PPE.

Hierarchy of Controls

The most effective safety strategies involve eliminating or substituting hazards. When this is not possible, engineering controls, administrative controls, and finally, PPE are employed to mitigate risk.



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Caption: The hierarchy of controls prioritizes strategies from most to least effective.

Mandatory Controls and Equipment

- Engineering Control - Chemical Fume Hood: All handling of **3,5-Dibromoquinoline**, including weighing, transfers, and reactions, must be conducted inside a certified chemical fume hood.[4][8] This is the primary method for preventing inhalation of airborne particles and containing potential spills.
- Personal Protective Equipment (PPE): A comprehensive PPE plan is non-negotiable.[4]

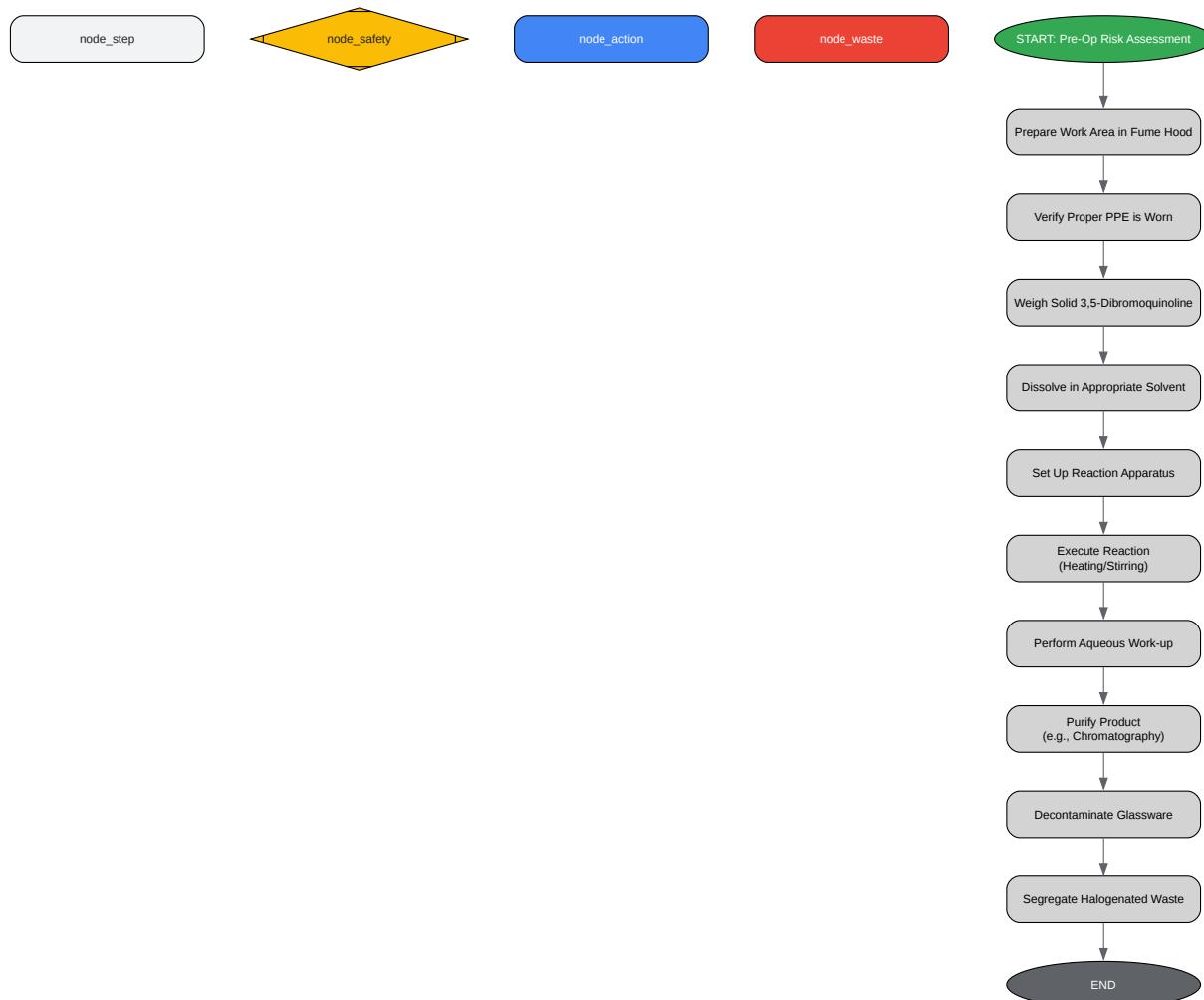
Protection Type	Specification	Rationale
Eye and Face	Chemical safety goggles and a face shield. [4]	Protects against splashes and airborne dust that can cause serious eye damage. [7] [8]
Skin	Nitrile rubber gloves (inspect before use), a flame-retardant, chemically resistant lab coat, and closed-toe shoes. [4]	Prevents skin contact, which can lead to irritation. [8] Ensure glove breakthrough time is appropriate for the solvents being used.
Respiratory	A NIOSH-approved respirator with organic vapor cartridges should be available for use in non-routine situations or if ventilation is compromised. [4]	Not required when work is performed within a properly functioning fume hood.

Section 4: Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is crucial for minimizing risk during routine laboratory operations.

Experimental Workflow: A Safety-First Approach

The following diagram outlines a typical experimental workflow, integrating key safety checkpoints.



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Caption: A generalized experimental workflow highlighting integrated safety checkpoints.

Step-by-Step Handling Protocol

- Preparation: Before handling the compound, ensure the chemical fume hood is operational and the work area is clean and uncluttered.^[4] Place all necessary equipment, including a designated container for halogenated waste, inside the hood.^[4]
- Donning PPE: Wear all required PPE as specified in Section 3.2. Inspect gloves for any signs of degradation or punctures before use.
- Aliquoting: Carefully transfer the required amount of solid **3,5-Dibromoquinoline** from its storage container to a tared weighing vessel. Use spatulas and other appropriate tools to minimize dust generation. Perform all weighing and transfer operations deep within the fume hood.
- Dissolution: Add the solvent to the solid in a controlled manner to avoid splashing. If the dissolution is exothermic, add the solvent slowly and consider using an ice bath for cooling.
- Cleanup: After the transfer is complete, decontaminate any surfaces and equipment that may have come into contact with the chemical. Rinse all contaminated glassware with a suitable solvent (e.g., acetone), collecting the rinsate in the designated halogenated hazardous waste container.^[4]

Section 5: Storage and Chemical Compatibility

Proper storage is vital for maintaining the chemical's integrity and ensuring laboratory safety.

- Storage Conditions: Store **3,5-Dibromoquinoline** in a tightly closed container in a dry, cool, and well-ventilated area.^{[7][8]} Some suppliers recommend refrigerated storage (2-8°C).^[10] Always follow the specific storage instructions on the manufacturer's label. The storage area should be locked or otherwise secured.^[11]
- Incompatible Materials: Avoid contact with strong oxidizing agents.^{[7][8]} As a general precaution for halogenated compounds, avoid contact with strong bases and reactive metals (e.g., sodium, potassium), as this can lead to vigorous or explosive reactions.^[3]
- Conditions to Avoid: Keep away from excess heat, open flames, and other sources of ignition.^{[8][12]}

Section 6: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Incident	Emergency Response Protocol
Spill	<p>Evacuate personnel from the immediate area. Ensure adequate ventilation. Wearing full PPE, cover the spill with an inert absorbent material like sand, diatomite, or vermiculite.[8][11] Sweep up the material, place it into a suitable, labeled, and closed container for hazardous waste disposal.[12] Do not allow the chemical to enter drains.</p>
Fire	<p>Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam as extinguishing media.[8] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[8] Thermal decomposition can release toxic and irritating gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide.[8][13]</p>
Skin Contact	<p>Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[7] [8][11] Seek medical attention if irritation persists.</p>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [7][8] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.</p>
Inhalation	<p>Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[7] [11] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth).[8] Seek immediate medical attention.</p>

Ingestion

Do NOT induce vomiting.[8][11] Rinse the mouth thoroughly with water.[11] Never give anything by mouth to an unconscious person.[9] Call a physician or poison control center immediately.[8]

Section 7: Waste Management and Disposal

The disposal of **3,5-Dibromoquinoline** and associated materials must be handled with meticulous care to prevent environmental contamination.

- **Waste Segregation:** Halogenated organic waste must be collected in a dedicated and clearly labeled hazardous waste container, separate from non-halogenated waste streams.[4] This is a critical step for proper downstream disposal processing.
- **Container Labeling:** The waste container must be robust, leak-proof, and clearly labeled with "Hazardous Waste" and the full chemical name(s) of the contents.[4]
- **Disposal Procedure:** All materials contaminated with **3,5-Dibromoquinoline**, including reaction residues, contaminated solvents, rinsates from glassware, and used absorbent materials from spills, must be disposed of as hazardous waste.[4] Follow all institutional, local, state, and federal regulations for hazardous waste disposal.[5][11] Do not dispose of this chemical down the drain.

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